

UM-164 off-target effects in cells

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Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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Technical Support Center: UM-164

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the use of **UM-164**, a dual inhibitor of c-Src and p38 kinases. Here you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues that may arise during your experiments, with a focus on potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What are the primary targets of **UM-164**?

A1: **UM-164** is a potent, ATP-competitive inhibitor that targets the inactive "DFG-out" conformation of c-Src kinase.^{[1][2]} It also potently inhibits the p38 MAP kinase isoforms p38 α and p38 β .^{[1][2]} This dual-targeting distinguishes it from other Src family kinase inhibitors like dasatinib.^[1]

Q2: What is the reported potency of **UM-164**?

A2: The binding affinity and inhibitory concentrations of **UM-164** can vary depending on the assay and cell type. Below is a summary of reported values.

Target/Cell Line	Assay Type	Value	Reference
c-Src	Binding Assay (Kd)	2.7 nM	[3]
Triple-Negative Breast Cancer (TNBC) Cell Lines	Proliferation Assay (GI50)	Average of 160 nM	[4]
Glioma Cell Lines (LN229)	Cell Viability Assay (IC50, 72h)	3.81 μ M	[5][6]
Glioma Cell Lines (SF539)	Cell Viability Assay (IC50, 72h)	1.23 μ M	[5][6]

Q3: What are the known off-target effects of **UM-164**?

A3: Kinome-wide profiling has revealed that **UM-164** has a target profile that is nearly identical to the multi-kinase inhibitor dasatinib, with the notable exception of **UM-164**'s potent inhibition of the p38 kinases.[1] Therefore, the known off-targets of dasatinib are highly likely to be off-targets of **UM-164**. These include other Src family kinases (e.g., LYN, LCK, YES, FYN), c-KIT, and PDGFR β .[2]

Q4: How should I prepare and store **UM-164**?

A4: For in vitro experiments, **UM-164** is typically dissolved in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution (e.g., 10 mM).[4] This stock solution should be stored at -20°C or -80°C. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes. When preparing working solutions, dilute the DMSO stock in your cell culture medium. Be mindful of the final DMSO concentration in your experiment, as high concentrations can be toxic to cells.

Troubleshooting Guide

This guide is designed to help you troubleshoot unexpected experimental outcomes that may be related to the on-target or off-target effects of **UM-164**.

Issue 1: Unexpectedly high levels of cell death or toxicity.

- **Potential Cause:** Off-target kinase inhibition. At higher concentrations, **UM-164** can inhibit a broader range of kinases beyond c-Src and p38, some of which may be essential for cell survival in your specific cell line.[\[2\]](#)
- **Troubleshooting Steps:**
 - Perform a dose-response curve: Determine the IC50 value for your cell line and use the lowest effective concentration for your experiments.
 - Consult the dasatinib off-target profile: Cross-reference the known off-targets of dasatinib with pathways known to be critical for your cell line's survival.
 - Use a more specific inhibitor as a control: Compare the phenotype observed with **UM-164** to that of a more selective c-Src or p38 inhibitor to dissect the contribution of each target.

Issue 2: The observed cellular phenotype does not match the expected effects of c-Src or p38 inhibition.

- **Potential Cause:** Dominant off-target effects or context-dependent signaling. The cellular consequence of inhibiting multiple kinases can be complex and may not be a simple addition of inhibiting each target individually.
- **Troubleshooting Steps:**
 - Validate target engagement: Confirm that **UM-164** is inhibiting c-Src and p38 in your experimental system at the concentrations used. This can be done by Western blotting for downstream phosphorylation targets (e.g., phospho-p38).
 - Review the literature for your specific cell type: The roles of c-Src, p38, and potential off-target kinases can be highly context-dependent.
 - Consider pathway crosstalk: Inhibition of c-Src and/or p38 may lead to the activation of compensatory signaling pathways.

Issue 3: Inconsistent or irreproducible results.

- **Potential Cause:** Compound instability or degradation in cell culture media.

- Troubleshooting Steps:
 - Prepare fresh working solutions: Dilute your **UM-164** stock solution immediately before each experiment.
 - Minimize exposure to light and elevated temperatures.
 - For long-term experiments, consider replenishing the media with fresh **UM-164** at regular intervals.

Experimental Protocols

Below are detailed protocols for common assays used to assess the effects of **UM-164**.

Cell Viability/Proliferation Assay (MTT Assay)

This protocol is adapted from standard MTT assay procedures.

- Cell Seeding: Seed cells in a 96-well plate at a density that will allow for logarithmic growth for the duration of the experiment. Allow cells to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **UM-164** in complete cell culture medium. Remove the overnight medium from the cells and replace it with the medium containing the various concentrations of **UM-164**. Include a vehicle control (DMSO) at a concentration equivalent to the highest concentration of **UM-164** used.
- Incubation: Incubate the plate for the desired duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Addition: Add 10 µL of a 5 mg/mL MTT solution to each well and incubate for 3-4 hours at 37°C, or until a purple precipitate is visible.
- Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Shake the plate gently for 5-10 minutes to ensure complete solubilization and measure the absorbance at 570 nm using a microplate reader.

- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot the results to determine the IC50 value.

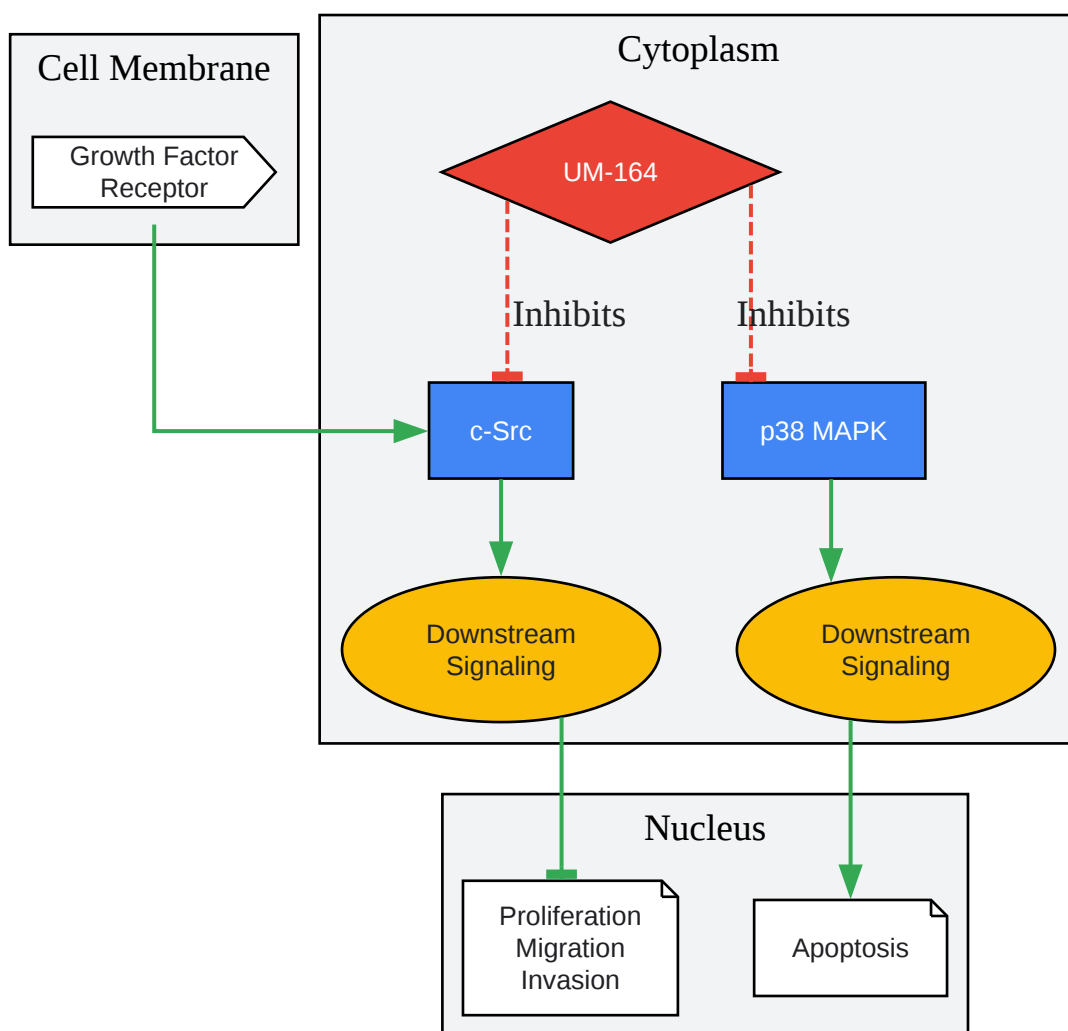
Western Blotting for Target Engagement

This protocol provides a general framework for assessing the phosphorylation status of a target protein.

- **Cell Treatment and Lysis:** Plate cells and treat with **UM-164** or vehicle control for the desired time. Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA or Bradford assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer the proteins to a PVDF or nitrocellulose membrane.
- **Immunoblotting:** Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with a primary antibody against the phosphorylated target (e.g., phospho-p38) and the total protein overnight at 4°C.
- **Detection:** Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody. Detect the signal using an enhanced chemiluminescence (ECL) substrate.

Visualizations

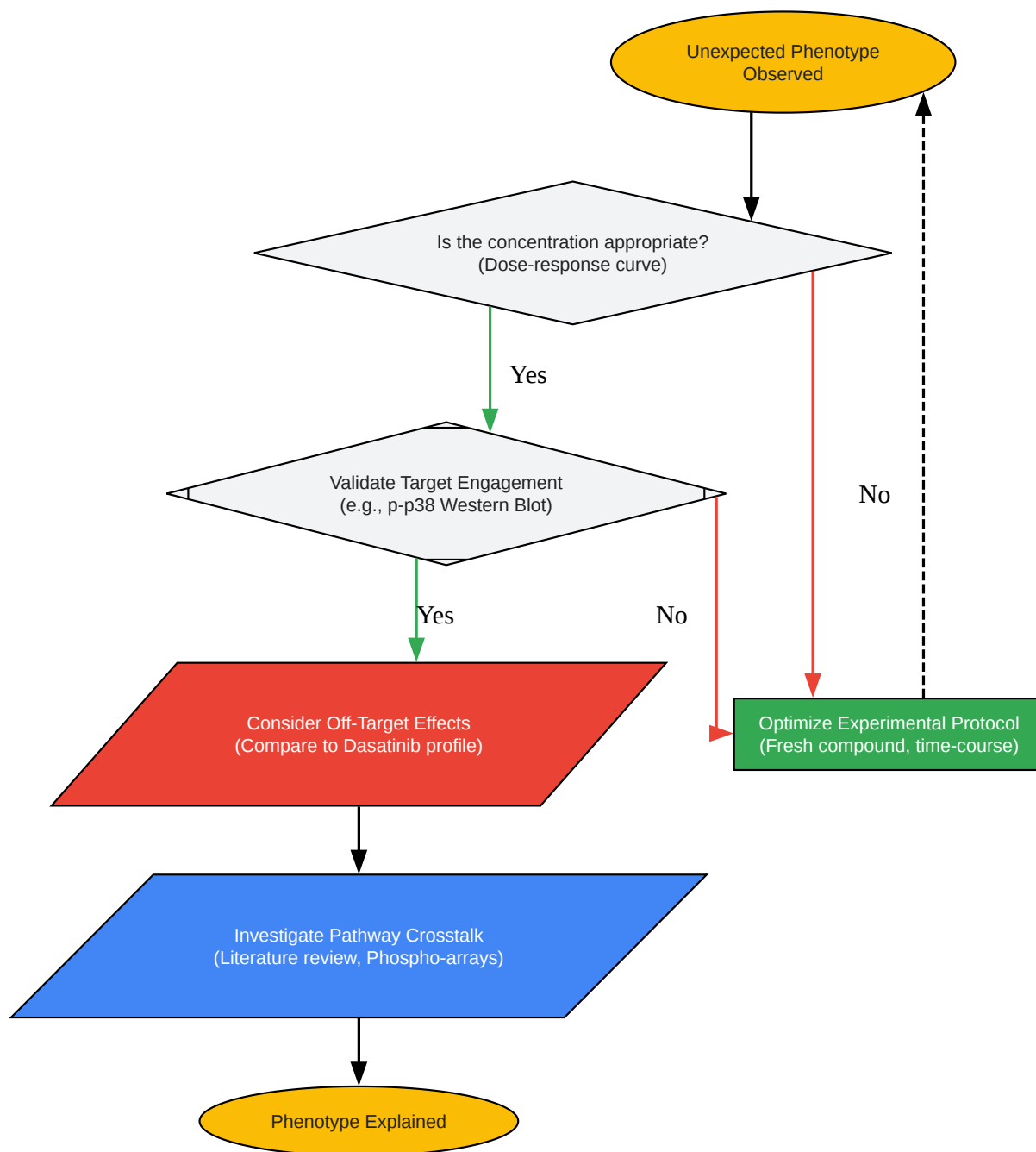
Signaling Pathways of UM-164



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Caption: **UM-164** inhibits c-Src and p38 MAPK signaling pathways.

Troubleshooting Workflow for Unexpected Phenotypes



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Caption: A logical workflow for troubleshooting unexpected results with **UM-164**.

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